

# A Comprehensive Technical Overview of L-Galactopyranose

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## Compound of Interest

Compound Name: *L*-galactopyranose

Cat. No.: B7797501

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This guide provides an in-depth look at the fundamental physicochemical properties of **L-galactopyranose**, a monosaccharide of interest to researchers and professionals in the fields of biochemistry and drug development.

## Core Molecular Data

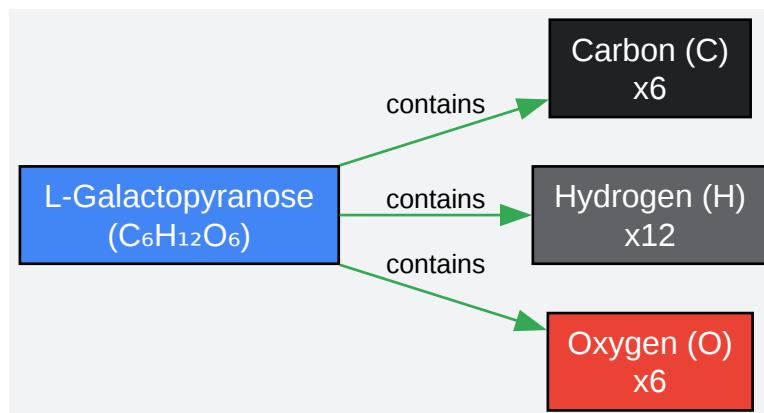
**L-galactopyranose** is a hexose sugar, an enantiomer of the more common D-galactopyranose. Its core molecular attributes are fundamental to its chemical behavior and interaction in biological systems.

The molecular formula for **L-galactopyranose** is C<sub>6</sub>H<sub>12</sub>O<sub>6</sub>.<sup>[1][2][3][4][5]</sup> This formula indicates that each molecule is composed of six carbon atoms, twelve hydrogen atoms, and six oxygen atoms. The molecular weight of **L-galactopyranose** is approximately 180.16 g/mol .<sup>[1][3][4][5]</sup>

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molar Mass	180.16 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Exact Mass	180.06338810 Da	<a href="#">[2]</a> <a href="#">[3]</a>

## Molecular Structure Visualization

The relationship between the elemental components of **L-galactopyranose** can be represented in a hierarchical diagram, illustrating the composition of the molecule from its constituent atoms.



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Caption: Hierarchical representation of the elemental composition of **L-galactopyranose**.

This document is intended for informational purposes for a technical audience. The experimental protocols for determining molecular weight, such as mass spectrometry, are standardized and not detailed herein. For specific applications and advanced analytical data, further consultation of chemical databases is recommended.

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## References

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- 3. L-Galactopyranose | C<sub>6</sub>H<sub>12</sub>O<sub>6</sub> | CID 12003287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. alpha-L-Galactopyranose | C<sub>6</sub>H<sub>12</sub>O<sub>6</sub> | CID 439583 - PubChem [pubchem.ncbi.nlm.nih.gov]

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